

# 2-Chloro-3-methylbenzotrifluoride molecular structure and weight

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## Compound of Interest

Compound Name: 2-Chloro-3-methylbenzotrifluoride

Cat. No.: B1281123

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## In-Depth Technical Guide: 2-Chloro-3-methylbenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and available technical data for **2-Chloro-3-methylbenzotrifluoride** (CAS No. 74483-48-0). This compound is a fluorinated aromatic building block of interest in medicinal chemistry and materials science.

## Molecular Structure and Properties

**2-Chloro-3-methylbenzotrifluoride**, with the IUPAC name 2-chloro-1-methyl-3-(trifluoromethyl)benzene, is a substituted toluene derivative.<sup>[1]</sup> Its chemical structure consists of a benzene ring with a chlorine atom, a methyl group, and a trifluoromethyl group as substituents.

## Molecular Structure Diagram

Caption: 2D structure of **2-Chloro-3-methylbenzotrifluoride**.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **2-Chloro-3-methylbenzotrifluoride**. It is important to note that while some physical properties for isomeric compounds are available, specific experimental data for the 2-chloro-3-methyl isomer, such as boiling and melting points, are not readily available in public literature.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClF <sub>3</sub>	[1][2]
Molecular Weight	194.58 g/mol	[2][3]
CAS Number	74483-48-0	[2]
Purity (typical)	98% - 99% (liquid)	[2][4]
Predicted XlogP	3.8	[1]

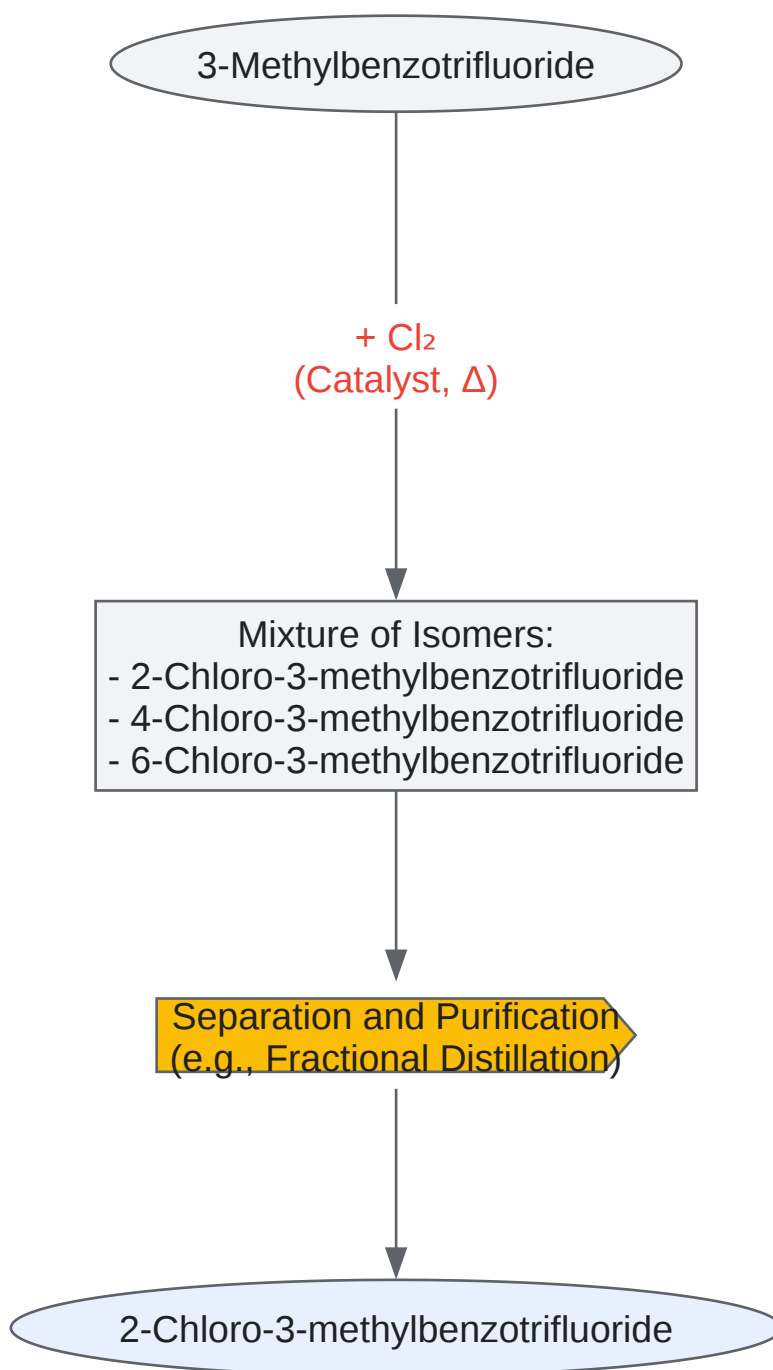
## Experimental Protocols

Detailed experimental protocols for the specific synthesis of **2-Chloro-3-methylbenzotrifluoride** are not explicitly available in peer-reviewed literature. However, a general approach can be inferred from patent literature describing the synthesis of related isomers.

## General Synthesis Approach: Halogenation of 3-Methylbenzotrifluoride

A potential synthetic route involves the direct chlorination of 3-methylbenzotrifluoride. This reaction typically yields a mixture of monochloro isomers, including **2-chloro-3-methylbenzotrifluoride**, 4-chloro-3-methylbenzotrifluoride, and 6-chloro-3-methylbenzotrifluoride.[5]

Reaction Scheme:



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